

# Verapamil-d3: A Technical Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: **Verapamil-d3**

Cat. No.: **B15562063**

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data and handling precautions for **Verapamil-d3**, a deuterated analog of Verapamil. Given that **Verapamil-d3** is primarily used as an internal standard in analytical chemistry, extensive, independent safety data is limited. Therefore, this document leverages the well-established safety profile of its non-deuterated counterpart, Verapamil Hydrochloride, as a primary reference. All handling and safety protocols should be implemented with the understanding that **Verapamil-d3** is expected to have a similar toxicological profile to Verapamil Hydrochloride.

## Chemical and Physical Properties

**Verapamil-d3** is a stable, isotopically labeled form of Verapamil, a phenylalkylamine calcium channel blocker.<sup>[1]</sup> It is intended for use as an internal standard for the quantification of Verapamil by GC- or LC-MS.<sup>[2]</sup> The key physical and chemical properties are summarized below.

Property	Data	Reference
Chemical Name	$\alpha$ -[3-[[2-(3,4-dimethoxyphenyl)ethyl]methyl-d3-amino]propyl]-3,4-dimethoxy- $\alpha$ -(1-methylethyl)-benzeneacetonitrile hydrochloride	<a href="#">[2]</a>
Synonyms	( $\pm$ )-Verapamil-d3 hydrochloride, Verapamil-d3 (N-methyl-d3)	<a href="#">[3]</a>
CAS Number	2714485-49-9	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	$C_{27}H_{35}D_3N_2O_4 \cdot HCl$	<a href="#">[2]</a>
Molecular Weight	494.1 g/mol	<a href="#">[2]</a>
Appearance	Off-white powder/solid	<a href="#">[4]</a>
Melting Point	140 - 144 °C	<a href="#">[4]</a>
Solubility	DMF: 15 mg/mL, DMSO: 10 mg/mL, Ethanol: 10 mg/mL	<a href="#">[2]</a>
Storage	Store at 2-8°C for long-term storage. Keep tightly closed and protected from light.	<a href="#">[1]</a> <a href="#">[5]</a>

## Toxicological Data (Verapamil Hydrochloride)

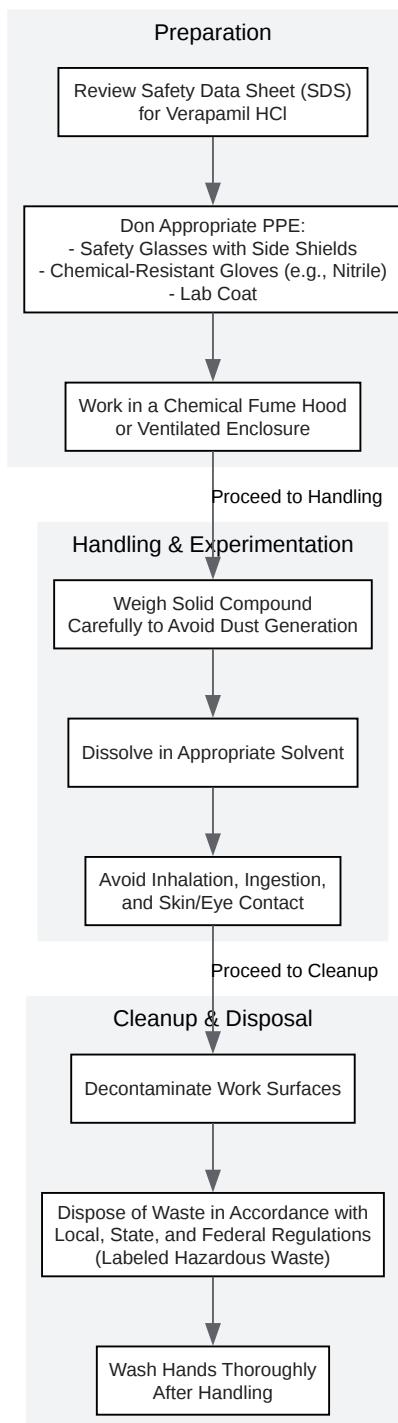
The following toxicological data is for the parent compound, Verapamil Hydrochloride. It should be used as the primary reference for assessing the potential hazards of **Verapamil-d3**.

Hazard Category	Data	Reference
Acute Oral Toxicity (LD50)	108 mg/kg (Rat), 163 mg/kg (Mouse)	[6]
GHS Classification	Acute Toxicity, Oral (Category 3), Acute Toxicity, Dermal (Category 3), Acute Toxicity, Inhalation (Category 1)	[7]
Hazard Statements	H301: Toxic if swallowed. H311: Toxic in contact with skin. H330: Fatal if inhaled. H411: Toxic to aquatic life with long lasting effects.	[7][8]
Potential Health Effects	May cause skin and eye irritation. Hazardous in case of ingestion or inhalation.[6][9] Chronic exposure may lead to adverse effects on the liver and kidneys.[10]	

## Handling and Personal Protective Equipment (PPE)

Due to the toxic nature of Verapamil, strict adherence to safety protocols is mandatory. The following workflow outlines the necessary precautions for handling **Verapamil-d3** in a laboratory setting.

## Workflow for Safe Handling of Verapamil-d3

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Caption: Standard laboratory workflow for safely handling **Verapamil-d3**.

## First Aid Measures

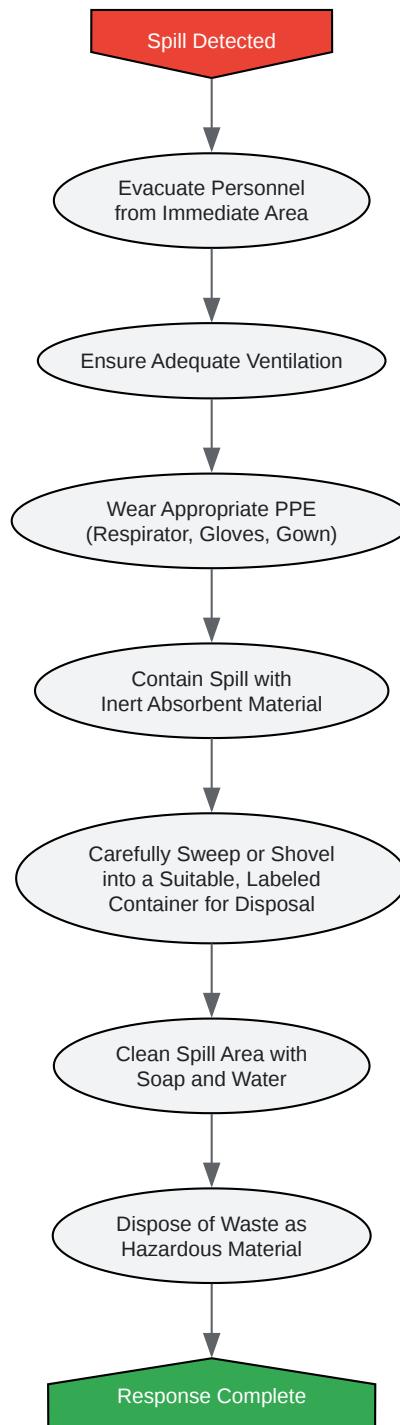
In the event of exposure, immediate action is critical. The following table outlines the recommended first aid procedures.

Exposure Route	First Aid Protocol	Reference
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.	[4][9]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.	[4][9][10]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present. Seek immediate medical attention.	[4][9][11]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[9][10]

## Accidental Release Measures

In case of a spill, follow these procedures to mitigate exposure and environmental contamination.

## Accidental Release Response Protocol

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Caption: Step-by-step protocol for responding to an accidental spill of **Verapamil-d3**.

# Experimental Protocol: Use as an Internal Standard

**Verapamil-d3** is frequently used as an internal standard (IS) for the quantification of verapamil in biological matrices using Liquid Chromatography-Mass Spectrometry (LC-MS).

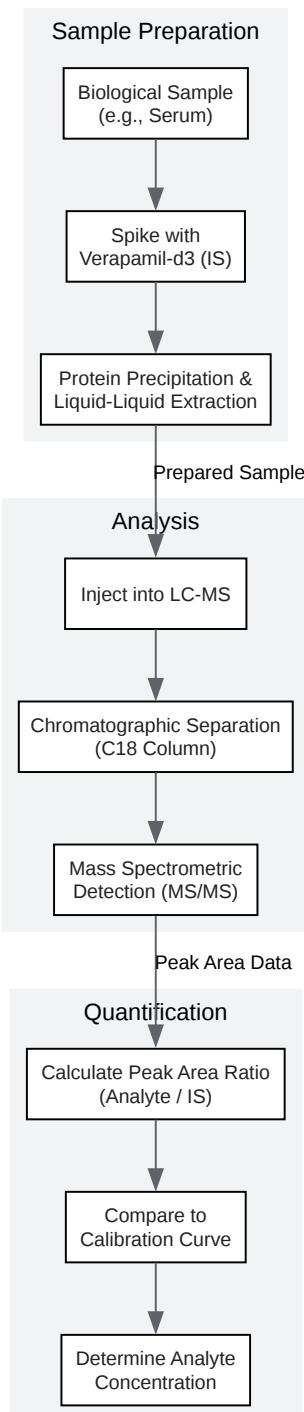
Objective: To accurately quantify the concentration of Verapamil in a serum sample.

Methodology:

- Sample Preparation:
  - A known amount of **Verapamil-d3** (internal standard) is spiked into a serum sample.
  - Proteins are precipitated from the serum, typically using a solvent like acetonitrile.
  - The sample is centrifuged, and the supernatant containing the analyte and internal standard is collected.
  - A liquid-liquid extraction may be performed using a solvent mixture (e.g., tert-butyl methyl ether and ethyl acetate) to further purify the sample.[1]
- LC-MS Analysis:
  - The extracted sample is injected into an LC-MS system.
  - The analyte (Verapamil) and the internal standard (**Verapamil-d3**) are separated on a C18 column using an isocratic or gradient elution.[1]
  - The compounds are detected using a mass spectrometer, often in positive ion mode, monitoring for specific mass-to-charge ( $m/z$ ) transitions for both Verapamil and **Verapamil-d3**.
- Quantification:
  - The peak area ratio of the analyte to the internal standard is calculated.
  - This ratio is compared to a calibration curve generated from samples with known concentrations of Verapamil and a constant concentration of **Verapamil-d3**.

- The concentration of Verapamil in the unknown sample is determined by interpolating from the calibration curve.

#### LC-MS Quantification Workflow using Verapamil-d3



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Caption: Workflow for quantifying Verapamil using **Verapamil-d3** as an internal standard.

This guide provides a framework for the safe and effective use of **Verapamil-d3** in a research setting. Always consult the most recent Safety Data Sheet for Verapamil Hydrochloride from your supplier and adhere to all institutional and regulatory safety guidelines.

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